

# Unveiling the Obscurity: The Case of 3-(Propan-2-yl)hexanedioic Acid

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## Compound of Interest

Compound Name: 3-(Propan-2-yl)hexanedioic acid

Cat. No.: B12802087

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A comprehensive search of scientific literature and chemical databases reveals a notable absence of information regarding the discovery and natural occurrence of **3-(Propan-2-yl)hexanedioic acid**. This suggests that the compound is likely not a known natural product and has not been the subject of significant scientific investigation. Efforts to find quantitative data, detailed experimental protocols for its isolation or synthesis from natural sources, or its involvement in biological signaling pathways have been unsuccessful.

While information on the specific molecule **3-(Propan-2-yl)hexanedioic acid** is not available, an examination of its parent compound, hexanedioic acid (commonly known as adipic acid), can provide some limited context. It is crucial to emphasize that these are distinct chemical entities with different physical, chemical, and biological properties.

## The Parent Compound: Hexanedioic Acid (Adipic Acid)

Hexanedioic acid is a dicarboxylic acid of significant industrial importance, primarily as a precursor in the production of nylon.[1] In contrast to its industrial prevalence, the natural occurrence of adipic acid is rare.[1] However, it has been reported in some organisms. For instance, the PubChem database indicates its presence in the fruit fly (*Drosophila melanogaster*) and the quaking aspen tree (*Populus tremula*).[2]

The discovery of adipic acid is attributed to Auguste Laurent in 1837, who produced it through the oxidation of fats.[1]

## Lack of Evidence for 3-(Propan-2-yl)hexanedioic Acid in Nature

The addition of a propan-2-yl (isopropyl) group at the 3-position of the hexanedioic acid backbone creates a distinct molecule. Extensive searches have not yielded any reports of this specific substituted dicarboxylic acid being isolated from a natural source. Chemical databases like PubChem contain entries for structurally similar but different molecules, such as 3-(Prop-1-en-2-yl)hexanedioic acid, but not for the saturated isopropyl derivative.[3]

Due to the absence of any documented discovery or natural occurrence, it is not possible to provide the following for **3-(Propan-2-yl)hexanedioic acid**:

- **Quantitative Data:** No data on natural abundance, concentration in biological tissues, or isolation yields are available.
- **Experimental Protocols:** There are no published methods for the extraction, isolation, purification, or characterization of this compound from any natural source.
- **Biological Pathways and Interactions:** No information exists on any metabolic or signaling pathways involving this specific molecule.

## Conclusion

In conclusion, the current body of scientific knowledge does not contain information on the discovery or natural occurrence of **3-(Propan-2-yl)hexanedioic acid**. It remains an obscure compound from a natural products perspective. Future research involving advanced analytical techniques and broader screening of natural sources may potentially lead to its discovery, but at present, it is not a known constituent of the natural world. Therefore, the creation of an in-depth technical guide as requested is not feasible.

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## References

- 1. Adipic acid - Wikipedia [en.wikipedia.org]
- 2. Adipic Acid | C<sub>6</sub>H<sub>10</sub>O<sub>4</sub> | CID 196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-(Prop-1-en-2-yl)hexanedioic acid | C<sub>9</sub>H<sub>14</sub>O<sub>4</sub> | CID 71356674 - PubChem [pubchem.ncbi.nlm.nih.gov]
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